

Malic Acid 4-Me Ester (CAS 66178-02-7): A Technical Overview

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Compound of Interest

Compound Name: *Malic acid 4-Me ester*

Cat. No.: *B1643484*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Malic acid 4-Me ester, with the Chemical Abstracts Service (CAS) number 66178-02-7, is a naturally occurring dicarboxylic acid ester. It has been identified as a constituent of *Saccharum sinense* (sugarcane)[1]. This document provides a comprehensive overview of the available technical information on **Malic acid 4-Me ester**, focusing on its chemical and physical properties. Due to a lack of extensive research on this specific compound, this guide also contextualizes its properties within the broader understanding of malic acid and its derivatives.

Physicochemical Properties

The fundamental physicochemical properties of **Malic acid 4-Me ester** are summarized below. This data is compiled from various chemical supplier databases and publicly available resources.

Property	Value	Source(s)
CAS Number	66178-02-7	[2][3]
Molecular Formula	C ₅ H ₈ O ₅	[2][3]
Molecular Weight	148.114 g/mol	[2]
Synonyms	(S)-2-Hydroxybutanedioic acid 4-methyl ester, Malic acid 4-methyl ester	[3]
Appearance	Crystalline solid	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1][4]
Purity	Typically available in purities of 95% to >98%	[2][3]

Note: Some properties, such as boiling point and density, are predicted values from chemical databases and have not been experimentally verified in peer-reviewed literature.

Analytical Characterization

While specific experimental data for **Malic acid 4-Me ester** is scarce, the primary methods for its identification and purity assessment are standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Identification of the compound is typically confirmed by ¹H-NMR.
- Mass Spectrometry (MS): This technique is used to confirm the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): Purity is commonly assessed using HPLC with Diode Array Detection (DAD) or Evaporative Light Scattering Detection (ELSD).
[2]

Currently, detailed, publicly accessible spectra (NMR, MS) and chromatograms specifically for **Malic acid 4-Me ester** are not available in scientific literature databases.

Biological Activity and Potential Applications

At present, there is a significant lack of published research on the specific biological activities and potential pharmacological applications of **Malic acid 4-Me ester**. While some commercial suppliers suggest its use for research in areas like signaling inhibition, no concrete studies have been found to substantiate these claims[4].

The biological roles of its parent compound, L-malic acid, are well-established. L-malic acid is a key intermediate in the citric acid cycle, a fundamental metabolic pathway. It contributes to the sour taste of fruits and is used as a food additive[5][6]. Esters of malic acid are being explored for various applications, including their potential as biodegradable polymers and in drug delivery systems[7]. However, it is crucial to note that these activities are not directly attributable to the 4-Me ester without specific experimental evidence.

Experimental Protocols

A thorough search of scientific literature did not yield any specific experimental protocols for the synthesis, isolation, or biological evaluation of **Malic acid 4-Me ester**. The information available is limited to its natural occurrence in *Saccharum sinense*[1].

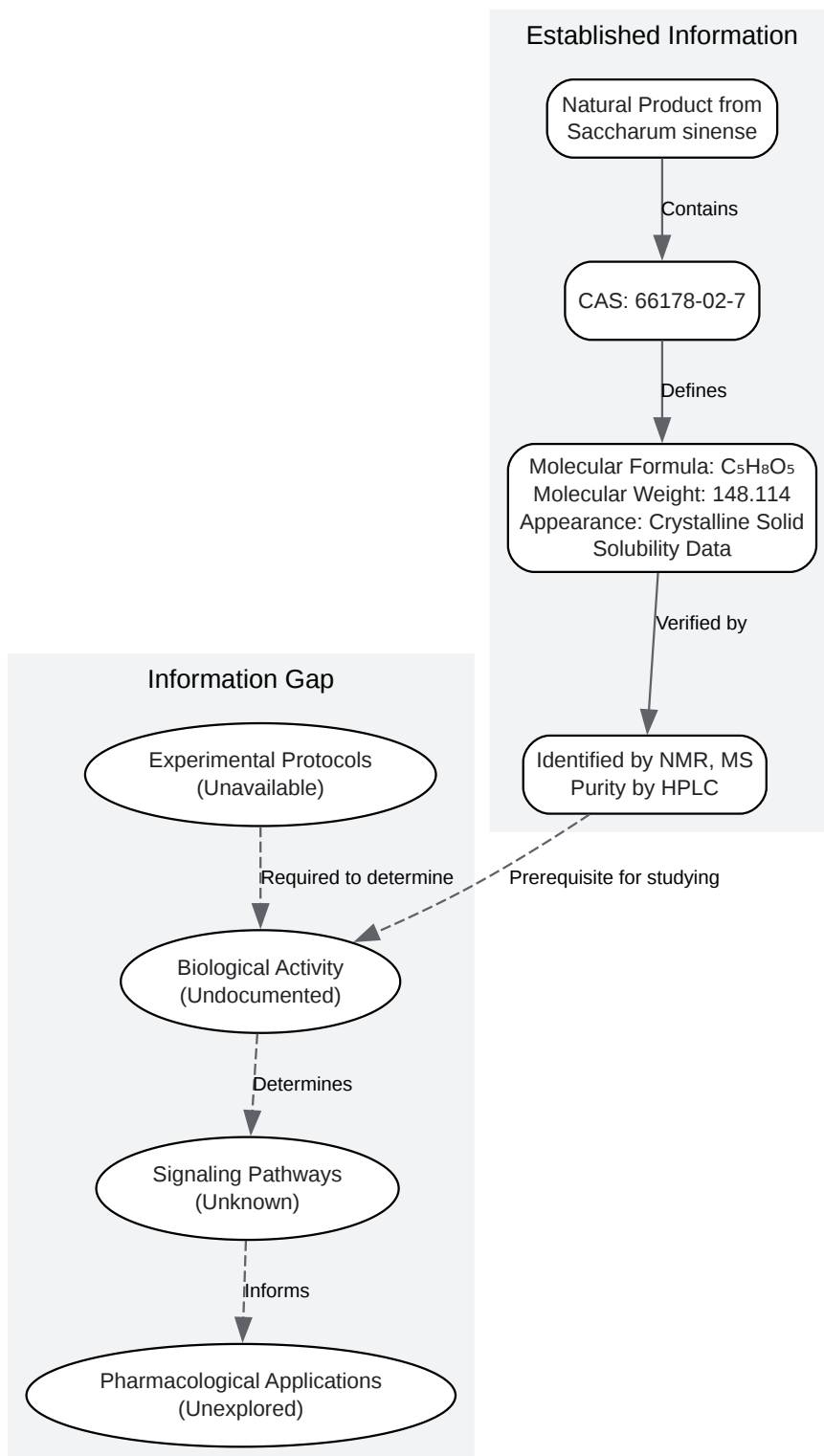
Signaling Pathways and Mechanisms of Action

There is currently no information available in peer-reviewed scientific literature regarding any signaling pathways or specific mechanisms of action associated with **Malic acid 4-Me ester**.

Logical Relationship of Available Information

The following diagram illustrates the current state of knowledge regarding **Malic acid 4-Me ester**, highlighting the disparity between basic characterization and the lack of functional data.

Information Availability for Malic Acid 4-Me Ester

[Click to download full resolution via product page](#)Current Knowledge Status of **Malic Acid 4-Me Ester**

Conclusion

Malic acid 4-Me ester (CAS 66178-02-7) is a known natural product with basic physicochemical properties that have been characterized. However, there is a significant void in the scientific literature regarding its biological activity, mechanisms of action, and potential applications in drug development. This presents an opportunity for further research to explore the pharmacological potential of this and other simple, naturally occurring esters. Future studies should focus on isolating or synthesizing sufficient quantities of this compound to enable comprehensive biological screening and mechanistic studies.

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